

4-Methoxy-3-buten-2-one physical properties (boiling point, density)

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Compound of Interest

Compound Name: 4-Methoxy-3-buten-2-one

Cat. No.: B7821248

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Technical Guide: Physical Properties of 4-Methoxy-3-buten-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **4-Methoxy-3-buten-2-one**, a versatile intermediate in organic synthesis. The document details its boiling point and density, outlines the experimental protocols for their determination, and includes a workflow diagram for its synthesis and characterization.

Core Physical Properties

The physical characteristics of **4-Methoxy-3-buten-2-one** are crucial for its handling, purification, and application in synthetic chemistry. The experimentally determined values for its boiling point and density are summarized below.

Physical Property	Value	Conditions
Boiling Point	200 °C (lit.)	At atmospheric pressure.[1][2][3][4]
66-69 °C (lit.)	At 12 mmHg.[5]	
Density	0.982 g/mL (lit.)	At 25 °C.[1][2][3][4]

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research. The following sections describe the standard methodologies for measuring the boiling point and density of liquid organic compounds like **4-Methoxy-3-buten-2-one**.

Boiling Point Determination (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small quantities of a substance, the capillary method is a common and efficient technique.

Apparatus:

- Thiele tube or other heating bath (e.g., oil bath)
- Thermometer
- Small test tube (e.g., ignition tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- A small amount of **4-Methoxy-3-buten-2-one** is placed into the small test tube.
- A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in a heating bath (Thiele tube or oil bath) to ensure uniform heating.

- The bath is heated gradually. As the boiling point is approached, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued when a steady and rapid stream of bubbles is observed.
- The temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.

Density Determination (Pycnometer Method)

Density is the mass per unit volume of a substance. A pycnometer (or specific gravity bottle) is a flask with a precise volume used for accurate density measurements.

Apparatus:

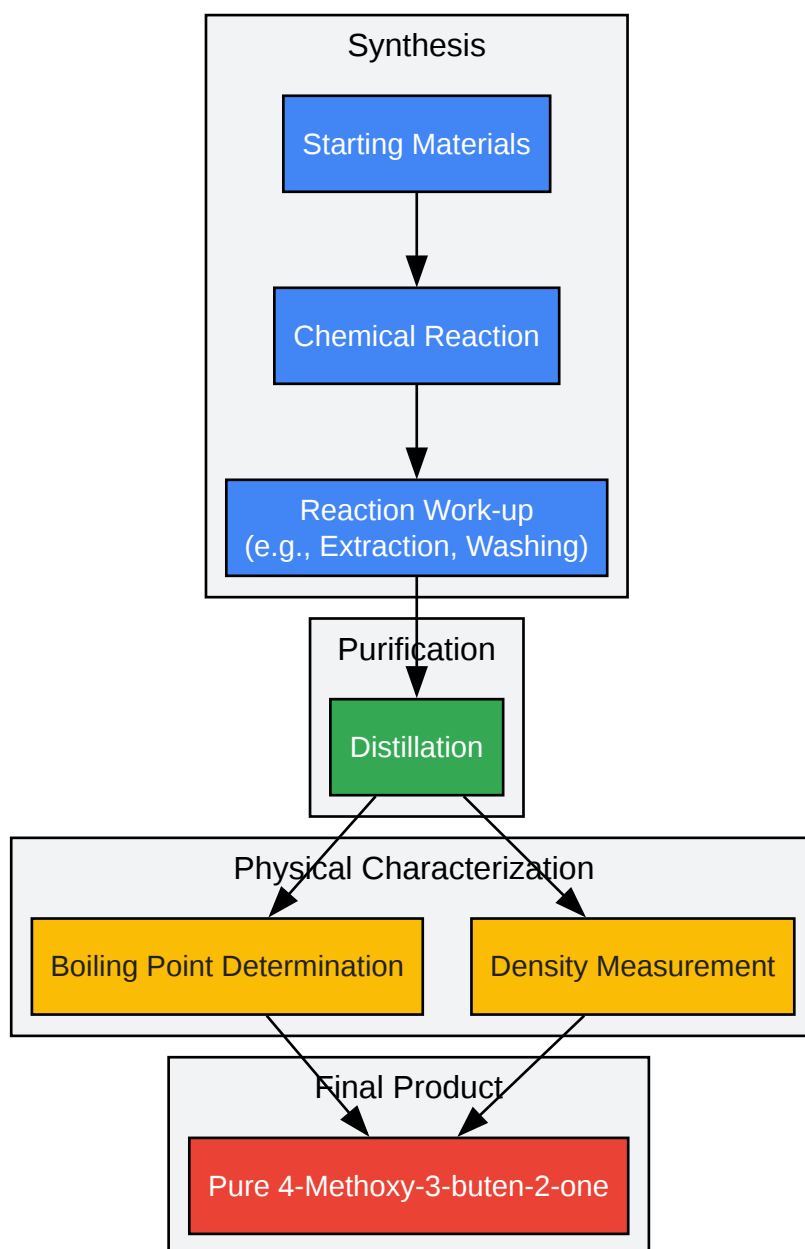
- Pycnometer of a known volume
- Analytical balance
- Constant temperature bath

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is filled with **4-Methoxy-3-buten-2-one**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- The filled pycnometer is placed in a constant temperature bath (e.g., at 25 °C) to allow the liquid to reach thermal equilibrium.
- The pycnometer is removed from the bath, dried, and weighed again.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Synthesis and Characterization Workflow

4-Methoxy-3-buten-2-one is a valuable precursor in the synthesis of various organic molecules, including the Danishefsky diene. The following diagram illustrates a general workflow for its synthesis and subsequent physical characterization.



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Caption: Workflow for the synthesis and physical characterization of **4-Methoxy-3-buten-2-one**.

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